

Safety data sheet and handling precautions for 1-Methylimidazole-d3-1

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Compound of Interest

Compound Name: 1-Methylimidazole-d3-1

Cat. No.: B1456928

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A Technical Guide to the Safe Handling of 1-Methylimidazole-d3

Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for 1-Methylimidazole. The information presented is compiled from various Safety Data Sheets (SDS) for the non-deuterated analogue, 1-Methylimidazole (CAS 616-47-7). While the toxicological and chemical properties of the deuterated compound, 1-Methylimidazole-d3, are expected to be very similar, this guide should be used as a primary reference with the understanding that minor variations may exist. Researchers should always consult the specific SDS provided by the supplier for 1-Methylimidazole-d3 before use.

Chemical Identification and Physical Properties

1-Methylimidazole-d3 is the deuterated form of 1-Methylimidazole, an aromatic heterocyclic organic compound.^[1] It is a colorless to pale yellow liquid with an amine-like odor.^[2] Due to its physical and chemical characteristics, it serves various roles in laboratory and industrial settings, including as a specialty solvent, a base, and a precursor in the synthesis of other compounds like ionic liquids.^{[1][3]}

Table 1: Physical and Chemical Properties of 1-Methylimidazole

Property	Value	References
Molecular Formula	C ₄ H ₆ N ₂	[2][4]
Molar Mass	82.10 g/mol	[1][4]
Appearance	Clear, colorless to pale yellow liquid	[2]
Melting Point	-6 °C (21 °F)	[1][2][4]
Boiling Point	198 °C (388 °F)	[1][2]
Density	1.03 g/cm ³ at 25 °C	[1][2]
Flash Point	92 °C (197.6 °F)	[2][5]
Autoignition Temp.	525 °C (977 °F)	[5]
Solubility	Miscible with water; soluble in acetone, ethanol, diethyl ether, chloroform.	[2][4]
Vapor Pressure	0.4 mmHg	[6]
pH	11.3 (Basic)	[7]

Hazard Identification and Classification

1-Methylimidazole is classified as a hazardous substance. It is a combustible liquid that is harmful if swallowed and toxic in contact with skin.[8] Critically, it is corrosive and causes severe skin burns and eye damage.[8][9][10] There is also evidence to suggest it is suspected of damaging fertility or the unborn child.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid.
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[8] [9]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[8][9]
Skin Corrosion	Sub-category 1B	H314: Causes severe skin burns and eye damage.[8][9]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[9]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.

Hazard Pictograms: GHS05 (Corrosion), GHS06 (Skull and Crossbones)[8]

Signal Word: Danger[8][10]

Toxicological Data

Toxicological studies on animals indicate that 1-Methylimidazole is harmful through ingestion and toxic upon skin contact.[2]

Table 3: Acute Toxicity Data

Route of Exposure	Test Type	Species	Value	References
Oral	LD ₅₀	Rat	1144 mg/kg	[2][9]
Dermal	LD ₅₀	Rabbit	400 - 640 mg/kg	[2][9]

Handling and Storage Protocols

Proper handling and storage are crucial to minimize risks associated with 1-Methylimidazole-d3.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#) Do not breathe vapors or mists.[\[5\]](#)[\[7\]](#)
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[12\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[7\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[9\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[11\]](#)
- The substance is hygroscopic; handle and store under nitrogen to protect from moisture if necessary.
- Store in a designated corrosives area, locked up or in an area accessible only to qualified personnel.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[13\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to ensure user safety.

Engineering Controls:

- Use in a well-ventilated area. Local exhaust ventilation is recommended to keep airborne concentrations low.[\[5\]](#)[\[7\]](#)

- Ensure that an eyewash station and a safety shower are readily accessible and proximal to the workstation.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[\[5\]](#)[\[7\]](#)
- Skin Protection:
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., PVC, butyl rubber).[\[9\]](#)
Always check with the glove manufacturer for specific breakthrough times and compatibility.
 - Body Protection: Wear appropriate protective clothing, such as a lab coat or a full suit, and a PVC apron to prevent skin exposure.[\[7\]](#)[\[13\]](#)
- Respiratory Protection: If ventilation is inadequate or vapors/aerosols are generated, use an approved respirator with an appropriate filter for organic vapors (e.g., Filter A).[\[7\]](#)[\[9\]](#)

Caption: PPE selection and workflow for handling 1-Methylimidazole-d3.

First Aid Measures

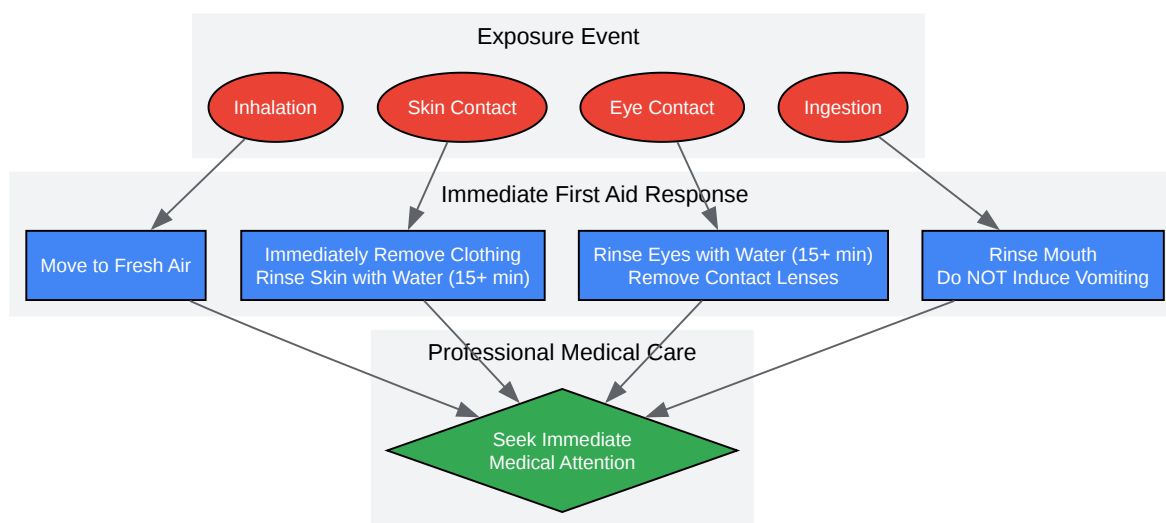
Immediate action is required in case of exposure.

General Advice:

- Move the victim to fresh air.[\[8\]](#)
- Seek immediate medical attention in all cases of exposure.[\[7\]](#) Show the safety data sheet to the doctor.
- If the victim is unconscious, place them in the recovery position. Never give anything by mouth to an unconscious person.[\[5\]](#)[\[14\]](#)

Specific Actions:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[7][8] Inhaling vapors can cause corrosion of the respiratory system.[9]
- In Case of Skin Contact: This is a medical emergency. Immediately take off all contaminated clothing.[8] Flush the skin with plenty of water for at least 15-30 minutes.[7][9] Do not use soap or neutralizers.[9] Seek immediate medical attention as the material causes severe chemical burns.[7][13]
- In Case of Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.[7][9] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention from an ophthalmologist.[10]
- If Swallowed: Do NOT induce vomiting.[9] Rinse the mouth with water. If the victim is conscious, give a cupful of water to drink.[5][10] Corrosion of the digestive system can occur.[9] Seek immediate medical attention.[7]



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Caption: First aid response logic for different exposure routes.

Firefighting and Accidental Release Measures

Firefighting:

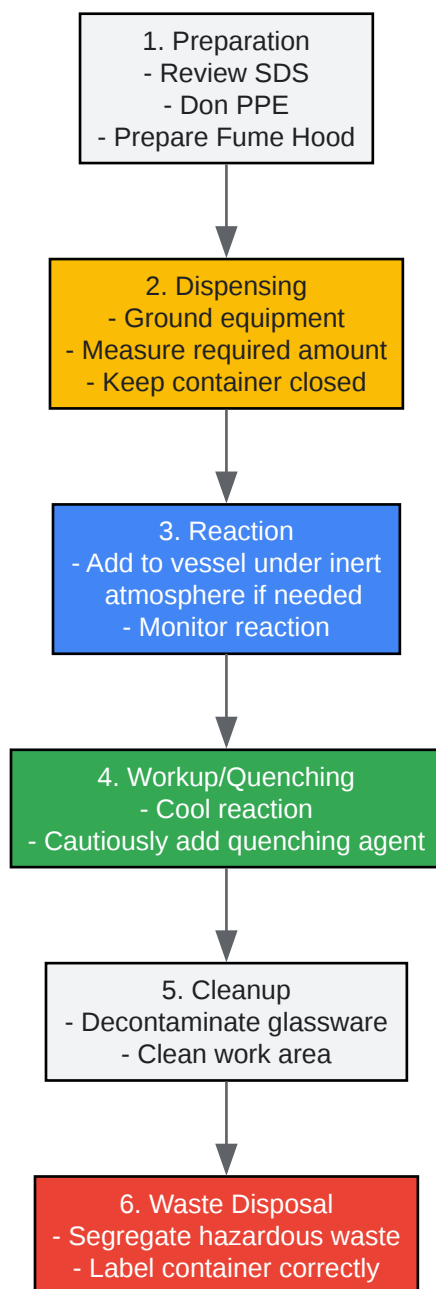
- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry chemical powder, or water spray/mist.[8][9]
- Unsuitable Media: Do not use a heavy water jet.[8]
- Hazards: The substance is combustible. Vapors are heavier than air and can form explosive mixtures.[12] Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides.[12]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[9][12]

Accidental Release:

- Personal Precautions: Evacuate the area. Do not breathe vapors. Avoid all contact with the substance. Use the personal protective equipment outlined in Section 5.
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[12]
- Containment and Cleanup: Cover drains. Absorb the spill with inert material (e.g., sand, vermiculite, diatomaceous earth).[5][12] Collect the material into a suitable, closed container for disposal.[11] Ventilate the affected area after cleanup is complete.[12]

Experimental Protocols

No specific experimental protocols involving 1-Methylimidazole-d₃ were found in the safety-focused search. However, a general workflow for its use as a reagent or solvent in a chemical synthesis is outlined below.



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Caption: General experimental workflow for using 1-Methylimidazole-d3.

Signaling Pathways

No information regarding specific biological signaling pathways involving 1-Methylimidazole-d3 was identified in the context of safety data sheets and handling guides. Its primary hazards are related to its corrosive and toxic chemical properties rather than specific biological interactions.

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